

Ethyl 2,4-dioxohexanoate CAS number 13246-52-1

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Compound of Interest

Compound Name: Ethyl 2,4-dioxohexanoate

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An In-depth Technical Guide to **Ethyl 2,4-dioxohexanoate** (CAS: 13246-52-1)

This document provides a comprehensive technical overview of **Ethyl 2,4-dioxohexanoate**, a versatile diketoester. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This guide covers the compound's physicochemical properties, spectral data, synthesis protocols, and key applications as a chemical intermediate in the synthesis of bioactive molecules.

Chemical and Physical Properties

Ethyl 2,4-dioxohexanoate, also known as Ethyl propionylpyruvate, is a colorless to light yellow liquid.^[1] It is a dicarbonyl compound featuring both β - and δ -keto groups relative to the ester functionality. Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ O ₄	[2][3][4]
Molecular Weight	172.18 g/mol	[2][3]
Density	1.1 ± 0.1 g/cm ³	[2]
Boiling Point	233.8 ± 13.0 °C at 760 mmHg	[2]
128-129 °C at 11 Torr	[1]	
100-105 °C at 6 Torr	[3][5][6]	
Flash Point	95.4 ± 19.9 °C	[2]
Refractive Index	1.4770 to 1.4820 at 20.00 °C	[5][6]
LogP	0.34	[2]
Vapor Pressure	0.1 ± 0.5 mmHg at 25°C	[2]
Hydrogen Bond Acceptors	4	[7]
Rotatable Bonds	5	[7]

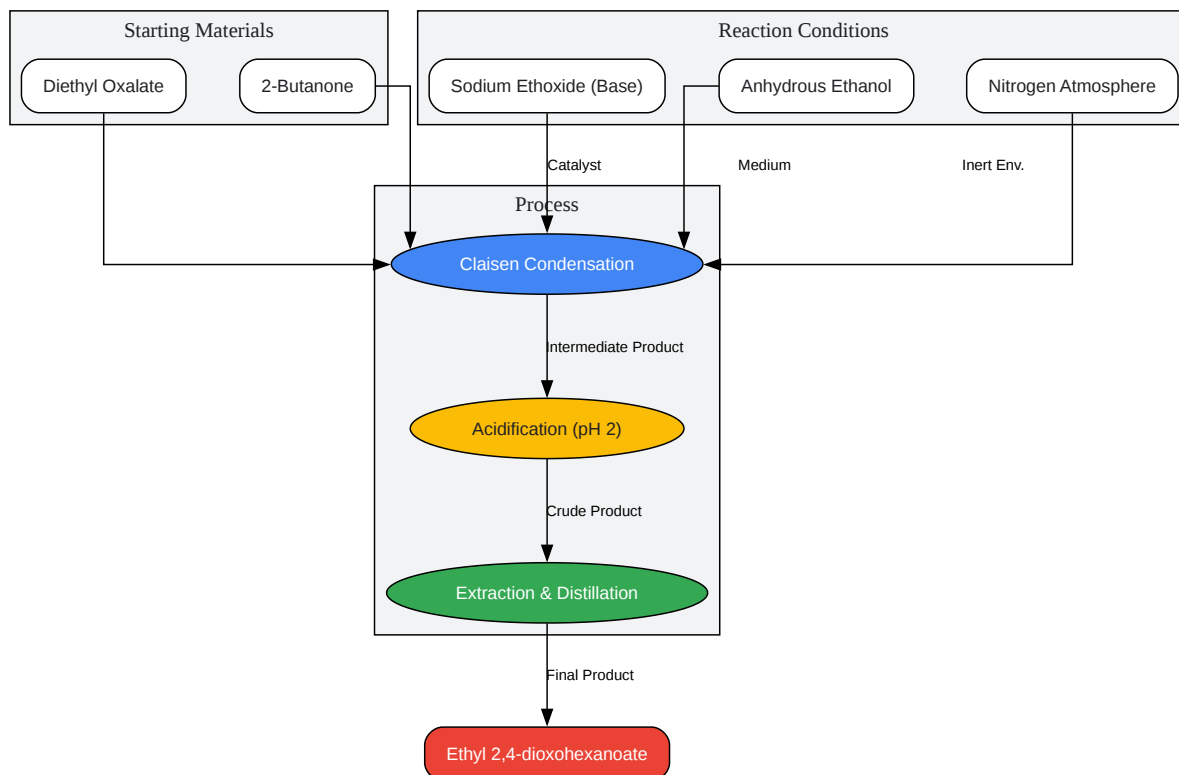
Spectral and Analytical Data

Spectroscopic data is crucial for the identification and characterization of **Ethyl 2,4-dioxohexanoate**. While comprehensive NMR data is not readily available in the cited literature, key mass spectrometry and IR details have been reported.

Data Type	Details	Source(s)
Mass Spectrum (CI)	m/z: 173 (M+H) ⁺	[1]
High-Resolution MS (ESI)	For a derivative, ethyl 5-ethylisoxazole-3-carboxylate: C ₈ H ₁₁ NO ₃ +H calculated: 170.0817, found: 170.0824 (M+H) ⁺	[1]
IR Spectrum	FTIR data is available, recorded on a Bruker IFS 85 instrument.	[6]
Purity (VPC Analysis)	Synthesis fractions can achieve 97-99% purity.	[8]

Synthesis and Methodology

The most common and well-documented method for preparing **Ethyl 2,4-dioxohexanoate** is the Claisen condensation.[8] This reaction involves the condensation of an ester and a ketone in the presence of a strong base.



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Caption: Synthesis workflow for **Ethyl 2,4-dioxohexanoate** via Claisen condensation.

Experimental Protocol: Claisen Condensation

The following protocol is adapted from methodologies described in the literature.^{[1][8]}

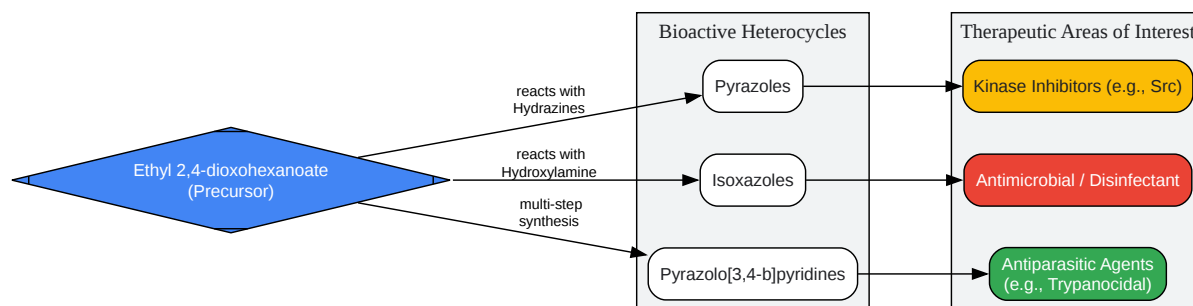
- Preparation: A three-necked flask is equipped with an agitator, condenser, addition funnel, and a gas inlet/outlet. The system is flushed with nitrogen to maintain an inert atmosphere.[8]
- Base Preparation: Anhydrous sodium ethoxide (1.0 eq) is added to anhydrous ethanol (e.g., 65 mL per 10g of NaOEt) and heated to approximately 70°C to ensure complete dissolution. [1][8]
- Reaction: A mixture of diethyl oxalate (1.0 eq) and 2-butanone (1.0 eq) is added dropwise to the stirred sodium ethoxide solution.[8][9] The reaction is typically stirred overnight.
- Work-up: After the reaction, the mixture is heated (e.g., 80°C for 30 min) before being cooled.[9] The solvent is removed under reduced pressure. The residue is dissolved in water and acidified to pH 2 with sulfuric or hydrochloric acid.[1][9]
- Purification: The acidified aqueous phase is extracted with a suitable organic solvent (e.g., dichloromethane, ethyl acetate, or ether).[1][9] The combined organic phases are dried over anhydrous sodium sulfate or magnesium sulfate. The solvent is removed, and the resulting crude product is purified by vacuum distillation to yield **Ethyl 2,4-dioxohexanoate** as an oil. [1][8]

Applications in Research and Development

While initially developed for its olfactory properties, **Ethyl 2,4-dioxohexanoate** is a valuable building block for synthesizing more complex molecules, particularly heterocyclic compounds relevant to drug discovery.

Role as a Chemical Intermediate

The dicarbonyl nature of **Ethyl 2,4-dioxohexanoate** makes it an excellent precursor for cyclization reactions. It reacts with various nucleophiles to form a range of heterocyclic systems. This reactivity is of high interest to medicinal chemists and drug development professionals. For example, related diketoesters are used to synthesize pyrazolopyridines, which have been investigated for trypanocidal activity, and other derivatives have been explored as potential Src kinase inhibitors.[9][10]



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Caption: Logical relationships in the application of **Ethyl 2,4-dioxohexanoate**.

Use in Flavors and Fragrances

Ethyl 2,4-dioxohexanoate is recognized for its pleasant odor, characterized as burnt caramel, butterscotch, and opopanax-like.[8] It has been used as a flavoring agent in food products such as ice cream, candy, and syrups, and as a fragrance ingredient in perfumes, soaps, and cosmetics.[8] The Flavor and Extract Manufacturers Association (FEMA) lists it as a GRAS (Generally Recognized as Safe) substance with FEMA number 3278.[1][6] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded it poses no safety concern at current intake levels when used as a flavoring agent.[6][11]

Safety and Handling

While considered safe for its intended use in food, appropriate laboratory precautions should be taken when handling **Ethyl 2,4-dioxohexanoate** in its concentrated form.

Safety Data Type	Value	Source(s)
GHS Hazard Statements	H302 (Harmful if swallowed)	[1]
H315 (Causes skin irritation)	[1]	
H319 (Causes serious eye irritation)	[1]	
H335 (May cause respiratory irritation)	[1]	
GHS Signal Word	Warning	[1]
Acute Oral Toxicity (LD50)	6450 mg/kg (gavage-rat)	[5]
Storage Temperature	2-8°C	[1]

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